

# Carzenide versus alternative compounds

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

Get Quote

## Profile of Carzenide

The table below summarizes the key information available for **Carzenide**.

Attribute	Description
Chemical Name	4-Sulfamoylbenzoic Acid [1] [2]
CAS Registry Number	138-41-0 [1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> S [1] [2]
Mechanism of Action	Competitive inhibitor of Carbonic Anhydrase II (CAII) [2]
Known Biological Activities	Diuretic properties; research applications in epilepsy and cervical cancer [1] [2]
Status	Major circulating metabolite of the drug Mafenide [2]

## The Modern Landscape for Identifying Alternatives

The search for new therapeutic compounds has evolved significantly. While **Carzenide** was identified through traditional methods, current research focuses on two dominant approaches for discovering and

evaluating alternative compounds.

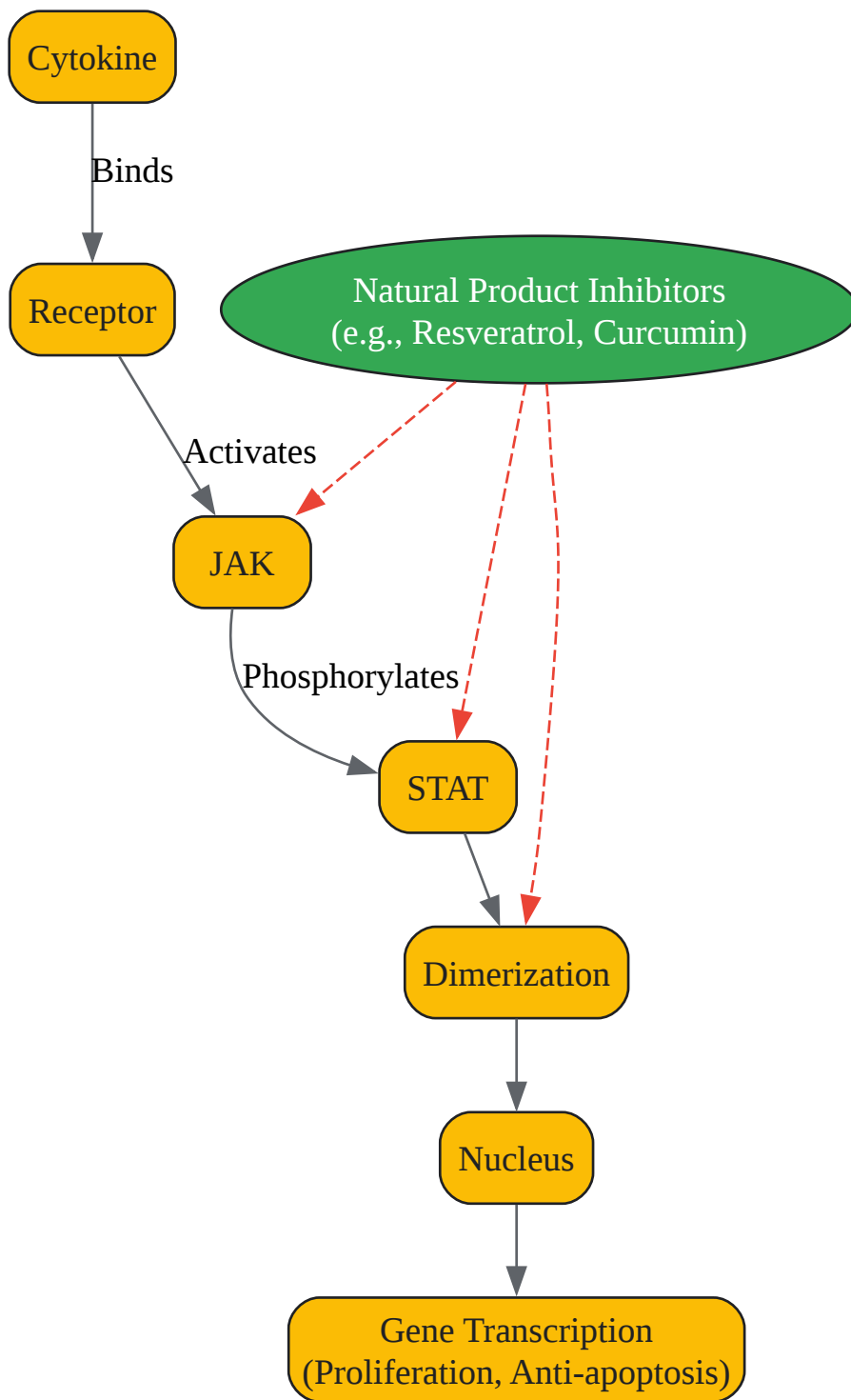
## Approach 1: Targeting Key Signaling Pathways

A prominent strategy in modern drug discovery involves targeting specific signaling pathways that are critical for disease progression. The **JAK/STAT signaling pathway** is one such target, especially in cancers like glioblastoma, due to its role in cell replication, anti-apoptosis, and immune suppression [3].

Research explores various natural product classes as JAK/STAT inhibitors, which can serve as alternatives to synthetic molecules [3]:

- **Phenolics/Polyphenols:** e.g., Resveratrol, Curcumin (inhibit JAK1, JAK2, STAT3)
- **Steroids:** e.g., Diosgenin, Guggulsterone (inhibit JAK1/JAK2 and STAT3 DNA binding)
- **Terpenoids:** e.g., Cucurbitacin, Andrographolide (inhibit JAK1, JAK2, STAT3, STAT5)

The following diagram illustrates how these natural products exert their inhibitory effects on the JAK/STAT pathway, a common target for alternative compounds.

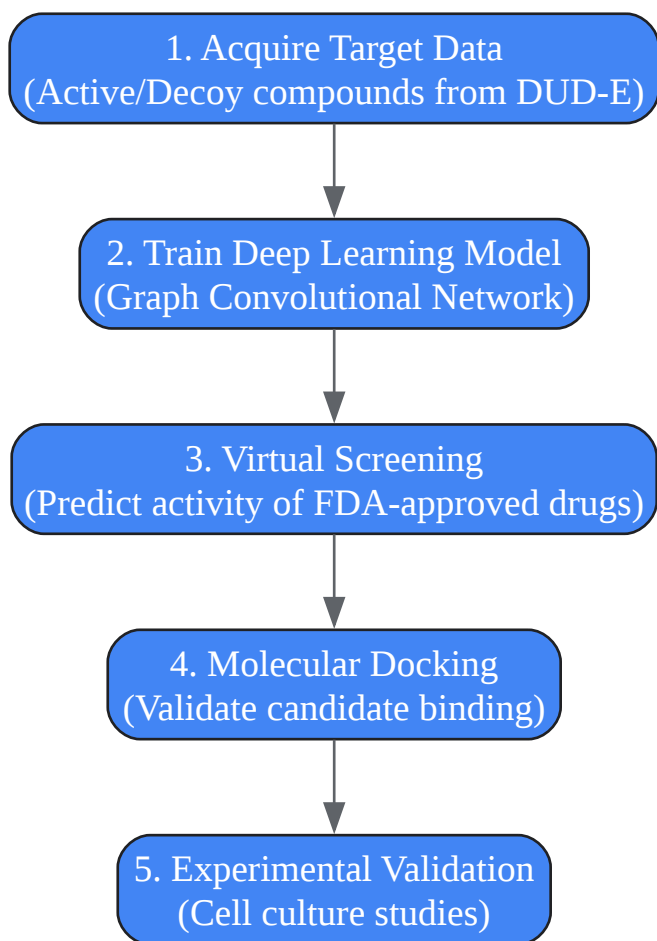


[Click to download full resolution via product page](#)

## Approach 2: AI-Driven Drug Repurposing

A powerful contemporary method for finding alternative uses for existing drugs is **Artificial Intelligence (AI)-driven drug repurposing**. This approach uses deep learning models to efficiently screen libraries of FDA-approved drugs against new disease targets, dramatically accelerating discovery [4] [5].

A recent study successfully used this method to identify the anticancer drug **Vismodegib** as a novel COX-2 inhibitor. The workflow, which can be applied to find alternatives for any target, is summarized below [4]:



[Click to download full resolution via product page](#)

## How to Proceed with Your Comparison

To create the objective comparison guide you are looking for, I suggest the following steps:

- **Define the Therapeutic Context:** The value of a compound is always relative to a specific goal. To find direct alternatives, first define the primary objective, such as "inhibiting CAII for a specific condition" or "targeting the JAK/STAT pathway in glioblastoma."

- **Consult Specialized Databases:** With a clear target, you can use specialized resources like the DUD-E database (as used in the AI study [4]) or medicinal chemistry databases to find a list of compounds known to act on your target of interest.
- **Extract Comparative Data:** Once you have a list of alternative compounds, you can search scientific literature for head-to-head studies or compile data from individual papers on their IC50 values (potency), selectivity, and other relevant experimental results.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Cas 138-41-0, Carzenide [lookchem.com]
2. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
3. The Role of Natural Products as Inhibitors of JAK/STAT ... [pmc.ncbi.nlm.nih.gov]
4. Vismodegib Identified as a Novel COX-2 Inhibitor via Deep ... [pmc.ncbi.nlm.nih.gov]
5. The future of pharmaceuticals: Artificial intelligence in drug ... [sciencedirect.com]

To cite this document: Smolecule. [Carzenide versus alternative compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002764#carzenide-versus-alternative-compounds>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)